Technical Data Summary: Methyl 3-formyl-4-hydroxybenzoate

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Compound of Interest

Compound Name:	*Methyl 3-formyl-4-hydroxybenzoate*
CAS No.:	*24589-99-9*
Cat. No.:	*B157316*

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This document provides the molecular weight and associated chemical data for **Methyl 3-formyl-4-hydroxybenzoate**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

Chemical Identity and Molecular Weight

The fundamental properties of **Methyl 3-formyl-4-hydroxybenzoate** are summarized below. The molecular weight is a critical parameter for stoichiometric calculations in experimental research and development.

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Identifier	Value	Source
Chemical Name	Methyl 3-formyl-4-hydroxybenzoate	N/A
Molecular Formula	$C_9H_8O_4$	[1][2]
Molecular Weight	180.16 g/mol	[1][2][3]
CAS Number	24589-99-9	[1]

The molecular weight is derived from the compound's molecular formula, $C_9H_8O_4$, which is composed of nine carbon atoms, eight hydrogen atoms, and four oxygen atoms.

Logical Derivation of Molecular Weight

The calculation of a compound's molecular weight is a foundational concept in chemistry, based on its atomic composition. The workflow for this calculation is a direct, linear process.

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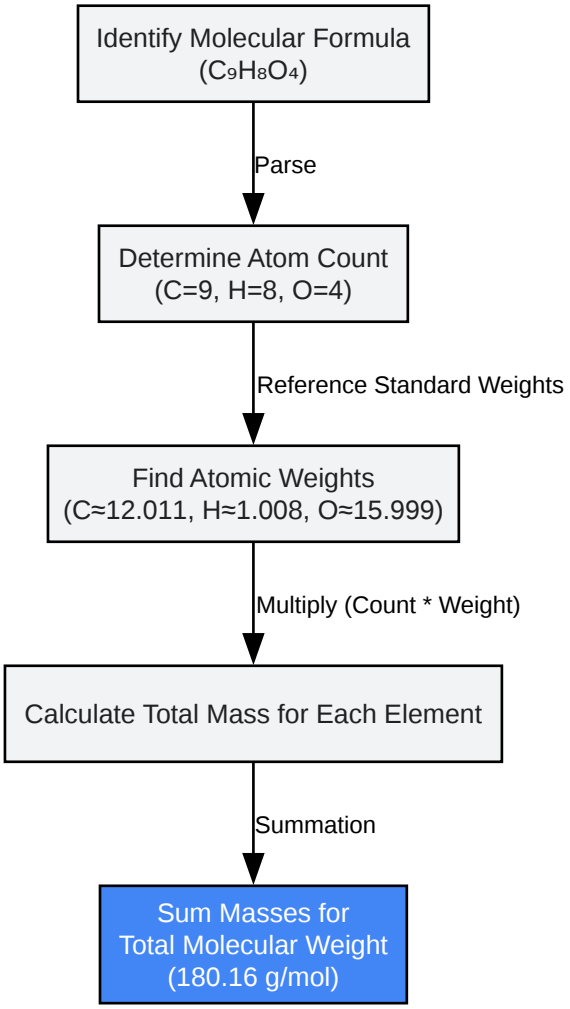

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Caption: Workflow for Molecular Weight Calculation.

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References

- 1. 3-甲酰基-4-羟基苯甲酸甲酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Methyl 3-formyl-4-hydroxybenzoate (97%) - Amerigo Scientific [amerigoscientific.com]

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- 3. Methyl 4-formyl-3-hydroxybenzoate | C9H8O4 | CID 14395860 - PubChem [pubchem.ncbi.nlm.nih.gov]
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